

31P NMR shift of 3-Dimethylphosphorylpropan-1-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Dimethylphosphorylpropan-1-amine

CAS No.: 35790-17-1

Cat. No.: B2449837

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Technical Comparison Guide: 31P NMR Characterization of **3-Dimethylphosphorylpropan-1-amine**

Executive Summary & Chemical Identity

3-Dimethylphosphorylpropan-1-amine (also known as (3-aminopropyl)dimethylphosphine oxide) is a specialized organophosphorus building block characterized by a hydrophilic tertiary phosphine oxide head group and a primary amine tail. It serves as a critical ligand precursor for water-soluble metal complexes and a functional monomer for advanced polymer synthesis.

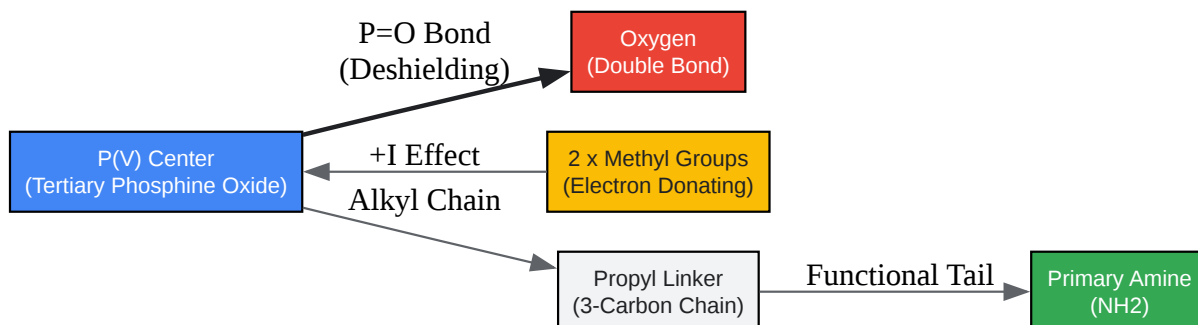
This guide provides a definitive analysis of its

P NMR spectral signature, distinguishing it from common structural analogs (phosphonates, secondary phosphine oxides) and establishing a robust identification protocol for researchers.

Structural Analysis

The molecule features a phosphorus atom in the +5 oxidation state (

), bonded to three alkyl carbons (two methyls, one propyl) and one oxygen. This specific environment dictates its chemical shift.



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Figure 1: Structural connectivity of **3-Dimethylphosphorylpropan-1-amine** highlighting the electronic environment of the phosphorus nucleus.

31P NMR Performance Profile

The

P nucleus in **3-Dimethylphosphorylpropan-1-amine** is significantly deshielded relative to its P(III) precursors but distinct from phosphonates.

Primary Shift Data

Parameter	Characteristic Value	Notes
Chemical Shift ()	+38.0 – +42.0 ppm	Measured in CDCl ₃ . Reference: 85% H ₃ PO ₄ (0 ppm).
Aqueous Shift ()	+48.0 – +55.0 ppm	Measured in D ₂ O. Significant downfield shift due to H-bonding at P=O.
Multiplicity	Singlet (s)	Under H-decoupled conditions (P{H}).
Oxidation State	P(V)	Verified by positive shift (vs. negative for phosphines).



Critical Insight: The shift is highly solvent-dependent. The P=O bond is a strong hydrogen bond acceptor. In protic solvents like water (D

O) or methanol, the formation of H-bonds withdraws electron density from the oxygen, which in turn deshields the phosphorus nucleus, moving the peak downfield by 10–15 ppm.

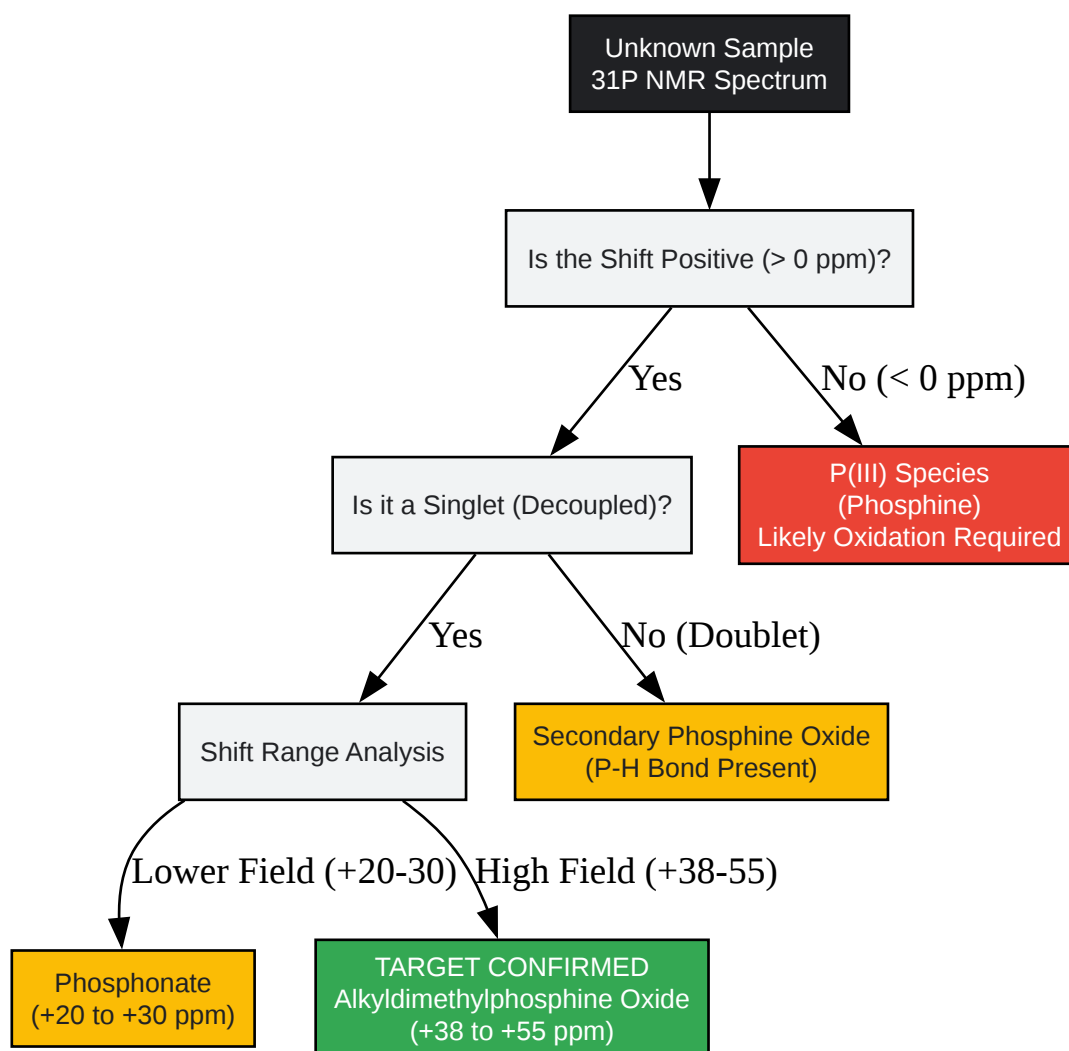
Comparative Analysis: Alternatives & Analogs

To validate the identity of **3-Dimethylphosphorylpropan-1-amine**, it must be compared against its common synthetic precursors and functional analogs.

Table 1: Spectral Fingerprint Comparison

Compound Class	Representative Structure	P Shift (CDCl ₃)	Key Differentiator
Target Molecule	Me P(O)(CH) NH	+38 – +42 ppm	Singlet. Alkyl-P(V) signal.
Reference Std.	Trimethylphosphine oxide (TMPO)	+36 – +41 ppm	Structurally almost identical; lacks the amine tail.
Precursor (P-H)	Dimethylphosphine oxide	+30 – +35 ppm	Doublet (Hz). P-H coupling is diagnostic.
Acidic Analog	(3-Aminopropyl)phosphonic acid	+20 – +32 ppm	More shielded due to extra oxygen (P-O-C or P-OH).
Hydrophobic	Triphenylphosphine oxide	+25 – +29 ppm	Aromatic rings cause shielding (anisotropic effect).
Reduced Form	Dimethyl(3-aminopropyl)phosphine	-40 – -55 ppm	Negative shift confirms P(III) state (air-sensitive).

Differentiation Logic (Graphviz)



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Figure 2: Decision tree for validating **3-Dimethylphosphorylpropan-1-amine** synthesis.

Experimental Protocol: Optimal Characterization

To ensure reproducible data, follow this standardized protocol. The amine group can interact with the solvent, so pH control is vital in aqueous media.

Methodology

- Sample Preparation (Organic Phase):
 - Dissolve 10–15 mg of the compound in 0.6 mL CDCl₃

- Note: Ensure the sample is dry. Residual water will broaden the peak and shift it downfield.
- Sample Preparation (Aqueous Phase):
 - Dissolve 10–15 mg in 0.6 mL D₂O.
 - pH Adjustment: The amine (R-NH₂) will be protonated (R-NH⁺) in neutral/acidic D₂O. This has a negligible effect on the P shift (R-NH⁺-effect) but ensures solubility.
 - Expectation: The peak will appear around +50 ppm.
- Acquisition Parameters:
 - Pulse Sequence: zgpg30 (standard 30° pulse with ¹H decoupling).
 - Relaxation Delay (D1): Set to 2–5 seconds. Phosphine oxides have moderate T₁ relaxation times.
 - Scans (NS): 64 scans are typically sufficient for high S/N.
 - Referencing: Use an external standard of 85% H₃PO₄ (set to 0 ppm) or calibrate relative to the solvent lock if using a modern spectrometer.

Mechanistic Insight

Why does **3-Dimethylphosphorylpropan-1-amine** resonate at ~40 ppm?

- Deshielding by Oxygen: The P=O bond is highly polarized (). The withdrawal of electron density from phosphorus deshields the nucleus, moving the resonance to a higher frequency (positive ppm) compared to the electron-rich P(III) phosphine (-50 ppm).
- Alkyl vs. Aryl: Unlike triphenylphosphine oxide (+27 ppm), the alkyl groups (methyl/propyl) in this molecule do not provide the anisotropic shielding cone of a benzene ring. Therefore, alkyl phosphine oxides appear further downfield (more positive) than their aryl counterparts.
- Solvent H-Bonding: In water, the oxygen of the P=O group accepts hydrogen bonds. This interaction pulls more electron density away from the P=O bond, further deshielding the phosphorus atom and causing the observed +10 ppm shift in D
O.

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